

Safe Disposal of Tris(dimethylamino)silane: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Tris(dimethylamino)silane*

Cat. No.: *B081438*

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Tris(dimethylamino)silane is a reactive and hazardous chemical that requires careful handling and disposal to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides detailed procedures for the proper disposal of **Tris(dimethylamino)silane**, in addition to essential safety information.

Key Safety and Hazard Information

Tris(dimethylamino)silane is a flammable liquid and vapor that reacts violently with water.^[1] It is corrosive and can cause severe skin burns and eye damage.^{[2][3][4]} Inhalation of its vapors can be fatal, and it is toxic if it comes into contact with the skin.^{[2][3][4]} Due to these hazards, it is imperative to handle this compound in a well-ventilated area, preferably a chemical fume hood, and to wear appropriate personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Tightly fitting chemical safety goggles and a face shield (minimum 8-inch).^[1]
- Hand Protection: Rubber, neoprene, or nitrile gloves.^[5]
- Skin Protection: A complete chemical-resistant suit and flame-retardant antistatic protective clothing.^[1]
- Respiratory Protection: An air-supplied or NIOSH-approved combination organic vapor/amine gas respirator, especially if exposure may exceed the threshold limit value

(TLV).[5]

Quantitative Data Summary

For quick reference, the table below summarizes the key quantitative safety and physical data for **Tris(dimethylamino)silane**.

Property	Value	Citations
Flash Point	-8.89 to 0.00 °C (closed cup)	[1]
Boiling Point	142 °C	[1]
Melting Point	-90 °C	[1]
Specific Gravity	0.838 g/cm ³ at 25 °C	[1]
Inhalation Toxicity	LC50 (rat): 38 ppm/4 hours	[5]
Oral Toxicity	LD50 (rat): 595 mg/kg	[5]
HMIS Ratings	Health: 4, Flammability: 3, Reactivity: 2	[5]
NFPA 704 Ratings	Health: 3, Flammability: 3, Reactivity: 1	[1]

Step-by-Step Disposal Protocols

There are two primary recommended methods for the disposal of **Tris(dimethylamino)silane**. The choice of method may depend on the available facilities and the quantity of waste.

Method 1: Hydrolysis and Neutralization

This method should be performed in a chemical fume hood.

- Hydrolysis: Carefully and slowly add the **Tris(dimethylamino)silane** to a container of water. The reaction can be vigorous and will produce dimethylamine, which is a flammable and toxic gas. Ensure the addition is controlled to manage the reaction rate.

- Separation: After the reaction is complete, the mixture will separate into an aqueous layer and an organic layer.
- Neutralization: The aqueous layer, containing dimethylamine, should be neutralized with hydrochloric acid. Monitor the pH to ensure complete neutralization.
- Final Disposal: The neutralized aqueous layer can then be disposed of in accordance with local regulations. The organic layer may be incinerated.[5]

Method 2: Incineration

This is a more direct method but requires access to a chemical incinerator.

- Professional Disposal Service: It is highly recommended to contact a licensed professional waste disposal service for this method.[1]
- Incineration: The **Tris(dimethylamino)silane** should be burned in a chemical incinerator equipped with an afterburner and a scrubber to handle the hazardous combustion products. [1] Extra care should be taken during ignition due to the material's high flammability.[1]

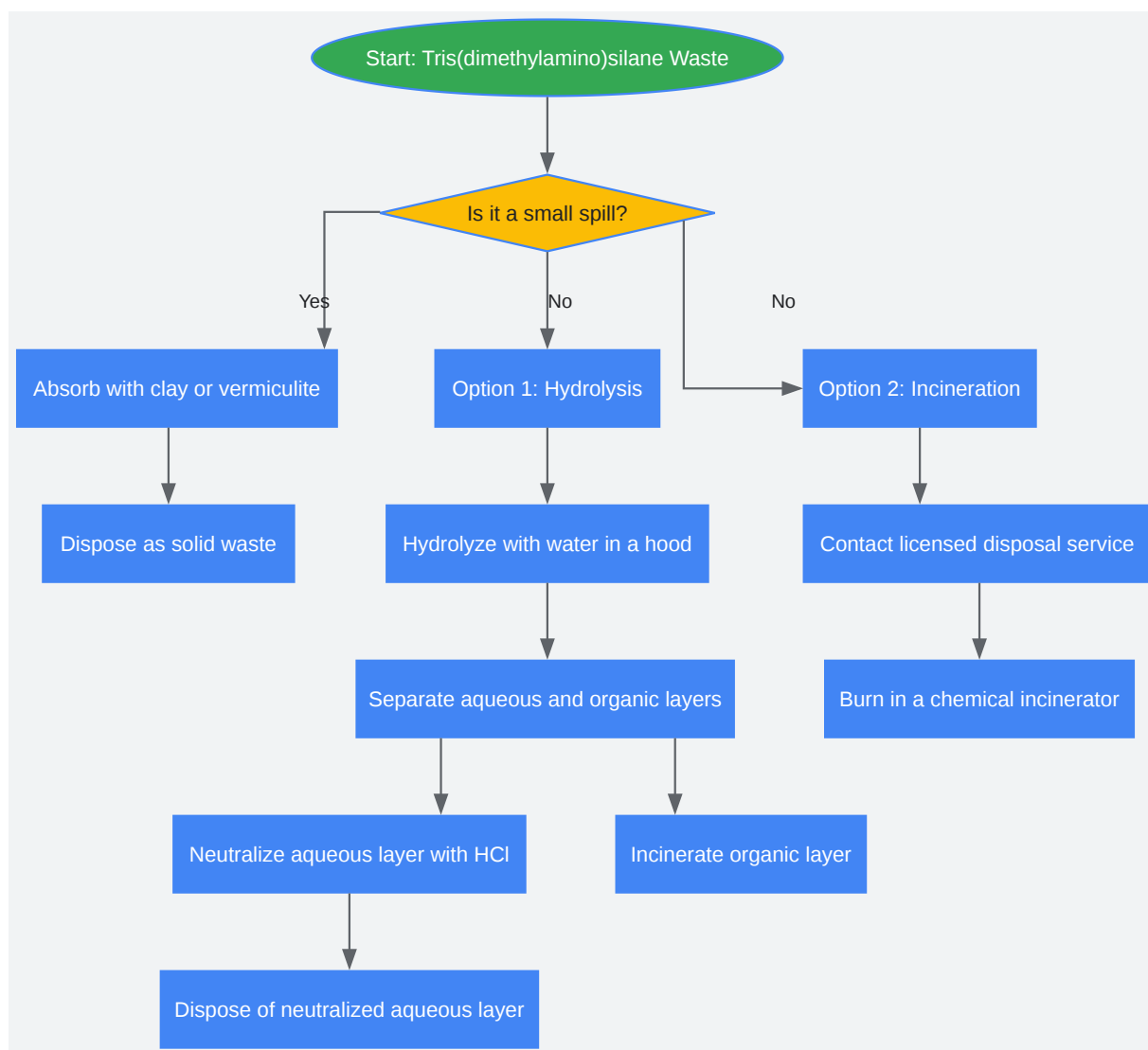
Small Spill Disposal

For small spills, an alternative disposal method is available:

- Absorption: Cover the spill with an absorbent material such as clay or vermiculite.[5]
- Collection: Transfer the absorbent material to a suitable, sealed container for disposal.[5]
- Disposal: The container with the absorbed material should be disposed of as solid waste in accordance with all chemical pollution control regulations.[5]

Disposal Procedure Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Tris(dimethylamino)silane**.



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